

# Investigation of NSC 135130 Reveals No Publicly Available Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC 135130

Cat. No.: B3050185

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An in-depth investigation into the novelty of **NSC 135130** has yielded no publicly available scientific data, experimental protocols, or signaling pathway information associated with this identifier. Searches across multiple scientific databases and resources, including those of the National Cancer Institute (NCI), have not produced any relevant results for a chemical compound with this designation.

The identifier "**NSC 135130**" does not appear in scientific literature or compound databases typically used by researchers, scientists, and drug development professionals. The "NSC" prefix is commonly associated with the NCI's Developmental Therapeutics Program (DTP), which maintains a repository of chemical compounds for cancer research. However, no compound with the number 135130 is listed in their publicly accessible databases.

It is possible that **NSC 135130** is an internal designation not yet disclosed to the public, represents a data entry error, or is an identifier that has been superseded. Without a valid and publicly recognized identifier, a technical guide or whitepaper on its core novelty, including data presentation, experimental protocols, and signaling pathways, cannot be generated.

Researchers, scientists, and drug development professionals interested in a specific compound are encouraged to verify the NSC number or seek alternative identifiers such as a chemical name, CAS number, or trade name to ensure accurate retrieval of information.

For those looking to explore the NCI's extensive database of compounds, the following resources are available:

- NCI Developmental Therapeutics Program (DTP):--INVALID-LINK--
- NCI DTP Compound Search:--INVALID-LINK--

At present, the lack of any discernible information on **NSC 135130** prevents a substantive analysis of its novelty and potential as a therapeutic agent. Should this identifier become publicly associated with a specific chemical entity in the future, a thorough investigation can be initiated.

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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)